

# Essential Safety and Operational Guide for Handling Ampk-IN-3

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## Compound of Interest

Compound Name: Ampk-IN-3

Cat. No.: B10855071

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This document provides critical safety and logistical information for the handling of **Ampk-IN-3**, a potent and selective AMP-activated protein kinase (AMPK) inhibitor. Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research.

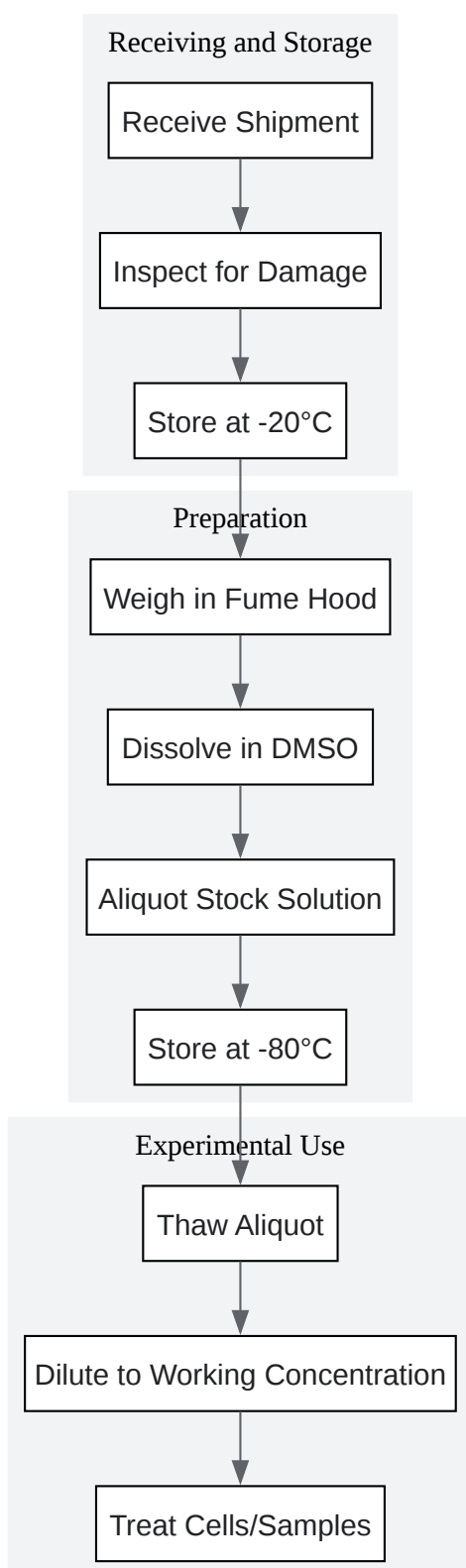
## Personal Protective Equipment (PPE)

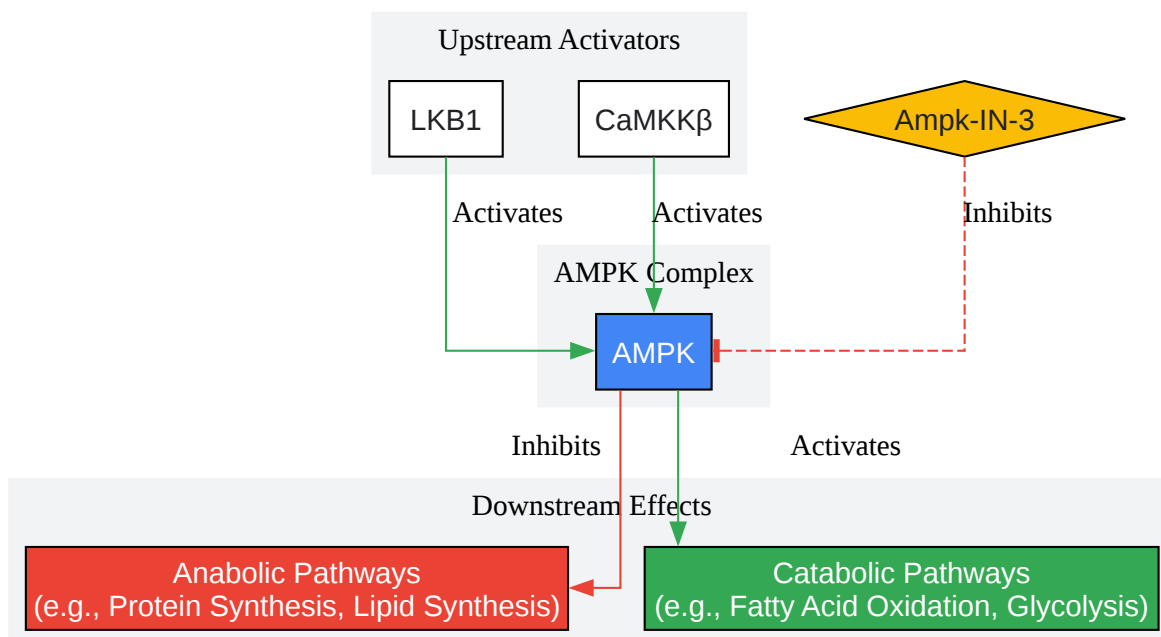
When handling **Ampk-IN-3**, a comprehensive approach to personal protection is mandatory to prevent inhalation, skin contact, and eye exposure. The following personal protective equipment (PPE) must be worn at all times in the laboratory.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn to protect against splashes and airborne particles.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Always use a proper glove removal technique to avoid skin contact. Discard gloves after use.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing from contamination.
Respiratory Protection	Fume Hood or Respirator	All handling of solid Ampk-IN-3 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols. For situations outside of a fume hood, a NIOSH-approved respirator may be necessary.

## Operational Plan: From Receipt to Use

A systematic workflow is critical for the safe and effective use of **Ampk-IN-3**.





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